

An In-depth Technical Guide to the Rhenium-Tungsten (Re-W) Binary System

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Compound of Interest

Compound Name: Rhenium--tungsten (3/2)

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This technical guide provides a comprehensive overview of the Rhenium-Tungsten (Re-W) binary phase diagram, a critical tool for materials science, research, and development. The Re-W system is characterized by a high melting point, the formation of intermetallic phases, and significant solid solubility, making it a subject of interest for high-temperature applications and advanced materials design. This document summarizes the key phase equilibria, thermodynamic data, and experimental methodologies used to characterize this important binary alloy system.

The Re-W Binary Phase Diagram

The Re-W phase diagram describes the stable phases of mixtures of rhenium and tungsten at various temperatures and compositions under atmospheric pressure. The system is characterized by a terminal body-centered cubic (BCC) solid solution based on tungsten, a terminal hexagonal close-packed (HCP) solid solution based on rhenium, and two intermediate intermetallic phases: the sigma (σ) phase and the chi (χ) phase.

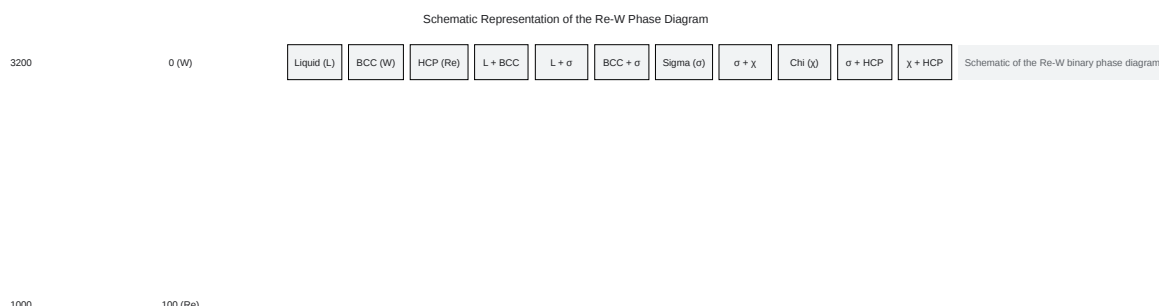
Key Features of the Phase Diagram

The Re-W system exhibits several important features:

- **High-Temperature Solid Solutions:** Both tungsten and rhenium have high melting points, and they form solid solutions over considerable composition ranges at elevated temperatures.

- **Intermediate Phases:** The formation of the brittle σ and χ phases is a significant characteristic of this system. The presence of these phases can significantly influence the mechanical properties of Re-W alloys.
- **Peritectic and Eutectoid Reactions:** The phase diagram includes several invariant reactions, such as peritectic and eutectoid transformations, which govern the formation and decomposition of the various phases.

The following diagram provides a schematic representation of the key phase relationships in the Re-W binary system.



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Caption: Schematic of the Re-W binary phase diagram.

Quantitative Data

The following tables summarize the key quantitative data for the Re-W binary system, including the invariant reactions and the composition ranges of the different phases. This data has been compiled from various experimental studies and thermodynamic assessments.

Table 1: Invariant Reactions in the Re-W System

Reaction Type	Temperature (°C)	Composition (at. % Re)	Reaction
Peritectic	~2900	~48	$L + (W) \leftrightarrow \sigma$
Peritectoid	~1685	~68	$\sigma + (Re) \leftrightarrow \chi$
Eutectoid	~1075	~38	$\sigma \leftrightarrow (W) + \chi$

Table 2: Phase Compositions and Temperature Ranges

Phase	Crystal Structure	Composition Range (at. % Re)	Temperature Range (°C)
Liquid (L)	-	0 - 100	Above Liquidus
BCC (W)	Body-Centered Cubic	0 - ~37	Up to solidus
HCP (Re)	Hexagonal Close-Packed	~75 - 100	Up to solidus
Sigma (σ)	Tetragonal (D8b)	~45 - ~65	~1075 - ~2900
Chi (χ)	Cubic (A12)	~68 - ~72	Below ~1685

Experimental Protocols

The determination of the Re-W phase diagram has been accomplished through a combination of experimental techniques and thermodynamic modeling. The high melting points of both elements present significant experimental challenges.

Sample Preparation

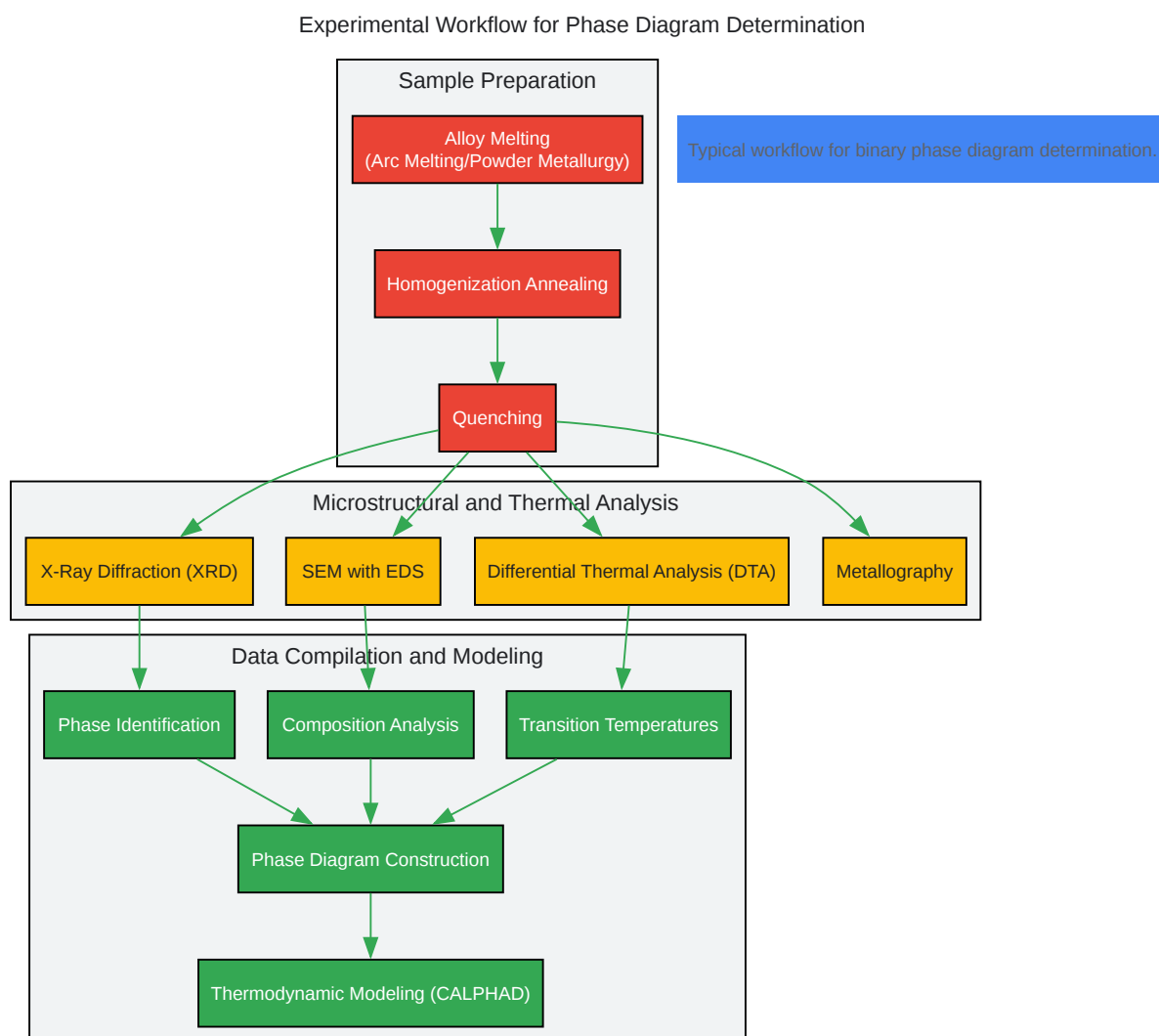
Alloys of varying compositions are typically prepared by arc-melting or powder metallurgy techniques under an inert atmosphere to prevent oxidation. The high melting points of tungsten (3422 °C) and rhenium (3186 °C) necessitate the use of high-temperature furnaces. Subsequent heat treatments at various temperatures are performed to achieve equilibrium, followed by quenching to retain the high-temperature microstructure for analysis at room temperature.

Phase Identification and Characterization

The primary techniques used for phase identification and the determination of phase boundaries include:

- **X-Ray Diffraction (XRD):** High-temperature XRD is employed to identify the crystal structures of the phases present at elevated temperatures. Room-temperature XRD on quenched samples is also used to analyze the retained phases.
- **Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDS):** SEM is used to observe the microstructure of the alloys, including the morphology and distribution of the different phases. EDS provides quantitative chemical analysis of the individual phases, which is crucial for determining the composition ranges of the phase fields.
- **Differential Thermal Analysis (DTA):** DTA is used to detect the temperatures of phase transformations, such as solidus, liquidus, and invariant reactions, by measuring the heat flow associated with these transitions.
- **Metallography:** Standard metallographic techniques, including polishing and etching, are used to reveal the microstructure of the alloys for examination with optical or electron microscopy.

The following diagram illustrates a typical experimental workflow for the determination of a binary phase diagram.



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Caption: Typical workflow for binary phase diagram determination.

Thermodynamic Modeling

The CALPHAD (Calculation of Phase Diagrams) method has been instrumental in refining the Re-W phase diagram.[1] This computational approach uses thermodynamic models to describe the Gibbs energy of each phase as a function of temperature and composition. The model parameters are optimized by fitting to available experimental data, such as phase boundary compositions and thermochemical properties. This technique allows for the calculation of the phase diagram and thermodynamic properties, providing a self-consistent description of the entire system. The CALPHAD approach is particularly valuable for systems like Re-W, where high-temperature experiments are challenging and costly.

Conclusion

The Rhenium-Tungsten binary phase diagram is a complex system of significant scientific and technological importance. A thorough understanding of its phase equilibria, particularly the formation and stability of the intermetallic sigma and chi phases, is crucial for the design and application of Re-W alloys in high-temperature and high-performance environments. The combination of meticulous experimental investigation and advanced thermodynamic modeling continues to enhance our knowledge of this critical materials system.

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References

- 1. perssongroup.lbl.gov [perssongroup.lbl.gov]
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